

novel labeled antihypertensive agent

Cicletanine-d4

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Compound Focus: Cicletanine-d4 Hydrochloride

CAS No.: 1189491-41-5

Cat. No.: S864552

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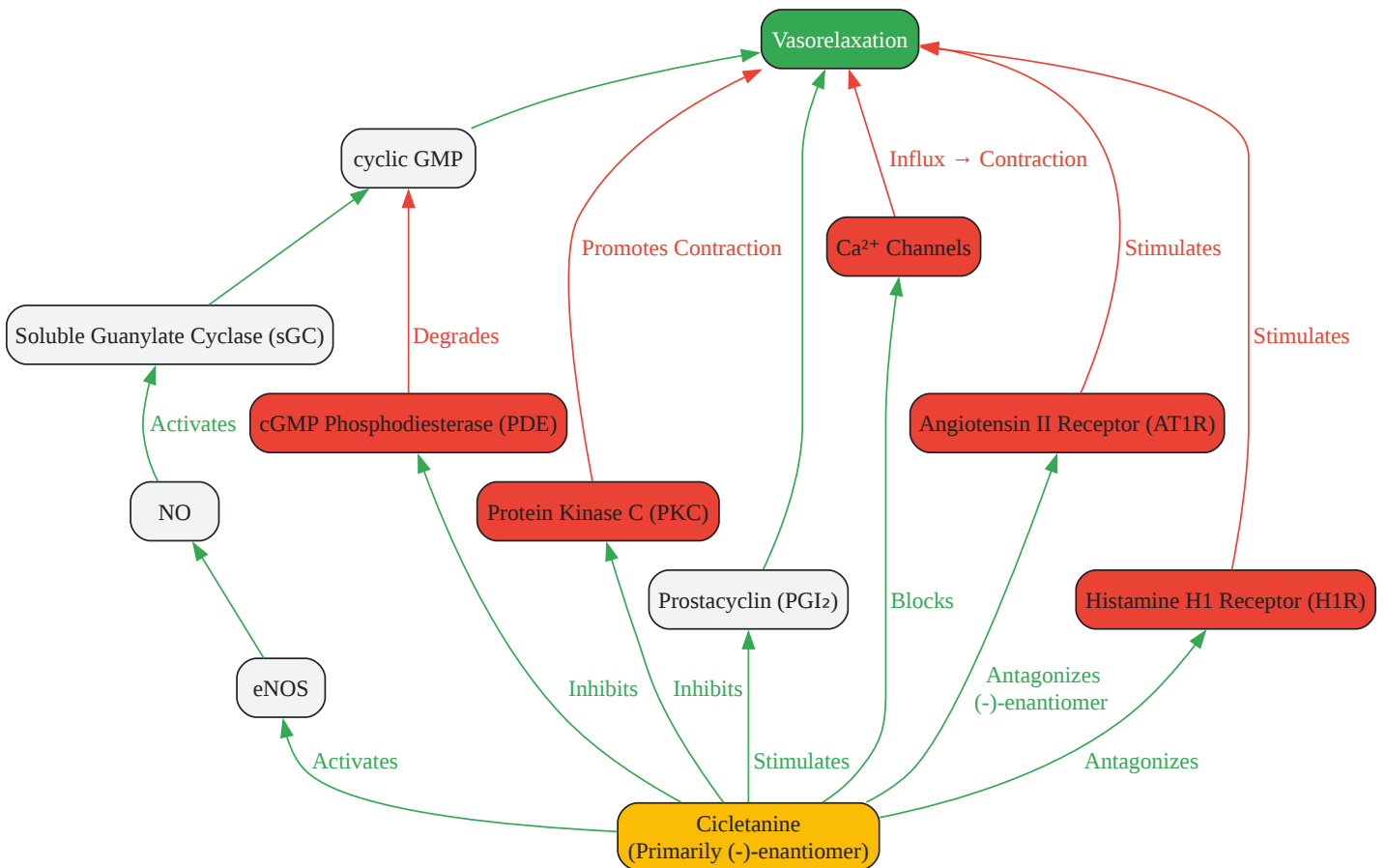
Cicletanine Overview and Mechanism of Action

Cicletanine is an antihypertensive drug with vasorelaxant and diuretic properties [1] [2]. Its mechanism is complex and differs from other classes of antihypertensive drugs, involving multiple pathways as summarized in the table below [1].

Mechanism of Action	Biological Effect	Key Details / Enantiomer Specificity
Diuretic / Natriuretic	Inhibits renal Na ⁺ reabsorption [1]	Primarily via the sulfoconjugated metabolite of the (+)-enantiomer ; acts on the apical Na ⁺ -dependent Cl ⁻ /HCO ₃ ⁻ exchanger in the distal tubule [1] [3].
Vasorelaxant	Stimulates vascular prostaglandin (PGI ₂) synthesis [1] [2]	Contributes to vasodilation.
	Inhibits low Km cyclic GMP phosphodiesterases (PDE) [1]	Potentiates effects of guanylate cyclase activators; shows partial stereoselectivity for the (-)-enantiomer [3].

Mechanism of Action	Biological Effect	Key Details / Enantiomer Specificity
	Stimulates endothelial nitric oxide synthase (eNOS) [2]	Increases nitric oxide (NO) production.
	Blocks Ca ²⁺ channels [1]	May occur directly or indirectly via K ⁺ -channel opening.
Receptor Interactions	Antagonizes vascular H ₁ -histamine receptors [1]	Dissociation constant (K _D) = 36 nM [1].
	Reduces vascular reactivity to Angiotensin II (AII) [3]	Action is specific to the (-)-enantiomer ; reduces contraction in a non-competitive manner [3].
Enzyme Inhibition	Inhibits Protein Kinase C (PKC) [1] [2]	-
	Inhibits myosin light chain kinase [1]	-

The following diagram illustrates the primary vasorelaxant mechanisms of Cicletanine and their interactions within vascular smooth muscle.



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Vasorelaxant mechanisms of Cicletanine, showing key pathways and molecular targets.

Stereoselectivity in Cicletanine Actions

Cicletanine is a racemic compound, and its enantiomers exhibit distinct biological activities, which is a critical consideration for drug development [3].

Enantiomer	Vasorelaxant & Antihypertensive Activity	Diuretic & Natriuretic Activity
(-)- Cicletanine	Primary contributor [3]	Not the primary actor [3]
(+)- Cicletanine	Not the primary actor [3]	Primary contributor (via its sulfoconjugated metabolite) [3]

Guidance for Cicletanine-d4 Research

Since specific data on Cicletanine-d4 is not publicly available, here are suggestions for your research.

- **Focus on the parent compound's properties** as a foundation. The deuterated form (Cicletanine-d4) is designed to have nearly identical pharmacological activity but slower metabolism, so understanding Cicletanine's mechanisms is essential [1] [2] [3].
- **Consult specialized suppliers and patents.** Deuterated compounds are often used in research as internal standards for Mass Spectrometry. Companies like Cayman Chemical, MedChemExpress, or TLC Pharmaceutical Standards may offer Cicletanine-d4 and provide technical datasheets.
- **Design experiments based on known mechanisms.** The tables and diagram above highlight key pathways to investigate, such as its effects on cGMP, PKC inhibition, and eNOS activation.

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References

1. : new insights into its pharmacological actions Cicletanine [pubmed.ncbi.nlm.nih.gov]
2. - Wikipedia Cicletanine [en.wikipedia.org]

3. Journal of Cardiovascular Pharmacology [journals.lww.com]

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